

Application Note: Reaction Mechanism & Synthesis Protocols for Carbon Disulfide with Propylenediamine

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Compound of Interest

Compound Name:	Diammonium propylenebis(dithiocarbamate)
CAS No.:	84332-87-6
Cat. No.:	B12673028

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Executive Summary

The reaction between propylenediamine (PDA) and carbon disulfide (

) is a cornerstone transformation in the synthesis of sulfur-nitrogen ligands. Depending on the reaction conditions—specifically temperature, stoichiometry, and pH—this system yields two distinct classes of compounds critical to drug development:

- Bis-dithiocarbamates (Kinetic Product): Open-chain ligands used as precursors for metallodrugs (e.g., gold/platinum anticancer complexes) and fungicides (e.g., Propineb).
- Cyclic Thioureas (Thermodynamic Product): Heterocyclic cores (imidazolidine-2-thiones or pyrimidine-2-thiones) utilized as chiral auxiliaries and kinase inhibitor scaffolds.

This guide clarifies the regioselectivity between 1,2-diaminopropane and 1,3-diaminopropane and provides validated protocols for synthesizing both ligand classes.

Mechanistic Insight

The reaction is governed by the nucleophilicity of the primary amine towards the electrophilic carbon of

. The pathway bifurcates based on the stability of the intermediate dithiocarbamic acid.

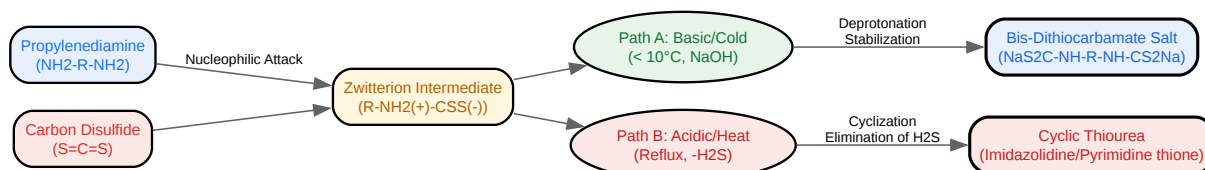
Reaction Pathways

- Path A (Basic/Cold): In the presence of a base (NaOH/KOH), the zwitterionic intermediate is deprotonated to form a stable dithiocarbamate salt.
- Path B (Neutral/Heat): Without a base, or under reflux, the intermediate eliminates (or + amine salts) to cyclize.

Isomer Specificity

- 1,2-Diaminopropane: Forms 5-membered rings (Imidazolidine-2-thiones). Used in the fungicide Propineb.^{[1][2]}
- 1,3-Diaminopropane: Forms 6-membered rings (Tetrahydropyrimidine-2(1H)-thiones). Preferred for forming stable 6-membered chelate rings with metals.

Visualized Mechanism (DOT)



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Figure 1: Bifurcation of the reaction pathway based on thermal and pH conditions.

Experimental Protocols

Safety Pre-requisites (CRITICAL)

- Carbon Disulfide (
): Neurotoxic and extremely flammable (Flash point: -30°C). Use only in a functioning fume hood. Avoid all static sparks.
- Waste Disposal: Quench all glassware and waste streams with dilute bleach (sodium hypochlorite) to oxidize residual sulfide/dithiocarbamate to sulfate before disposal.

Protocol A: Synthesis of Sodium 1,3-Propylenebis(dithiocarbamate)

Objective: Synthesis of the open-chain ligand for metal complexation. Precursor: 1,3-Diaminopropane (Trimethylenediamine).[\[3\]](#)

Reagents:

- 1,3-Diaminopropane (7.4 g, 0.1 mol)
- Carbon Disulfide (16.0 g, 0.21 mol) [Excess ensures complete conversion]
- Sodium Hydroxide (8.0 g, 0.2 mol) dissolved in 20 mL water
- Solvent: Ethanol (50 mL)

Step-by-Step Methodology:

- Setup: Equip a 250 mL 3-neck round-bottom flask with a mechanical stirrer, a pressure-equalizing dropping funnel, and a thermometer. Place the flask in an ice-salt bath to maintain internal temperature between $0-5^{\circ}\text{C}$.
- Amine Solvation: Add the 1,3-diaminopropane and ethanol to the flask. Stir for 5 minutes to cool.
- Base Addition: Add the cold NaOH solution dropwise. The mixture may become slightly turbid.

- CS₂ Addition (The Critical Step):
 - Add

dropwise via the funnel over 45–60 minutes.
 - Control: Do not allow the temperature to exceed 10°C. Higher temperatures promote polymer formation or decomposition to thiourea.
 - Observation: A yellow/white precipitate will begin to form immediately.
- Maturation: Once addition is complete, stir the thick slurry for 2 hours at 0°C, then allow it to warm to room temperature over 1 hour.
- Workup:
 - Filter the solid under vacuum.
 - Wash the cake 3x with cold ethanol (removes unreacted amine/CS₂).
 - Wash 1x with diethyl ether (facilitates drying).
 - Dry in a vacuum desiccator over

Yield Expectation: 85–92% (White to pale yellow powder).

Protocol B: Synthesis of Cyclic Thiourea (Tetrahydropyrimidine-2(1H)-thione)

Objective: Synthesis of the heterocyclic core. Precursor: 1,3-Diaminopropane.^{[3][4]}

Reagents:

- 1,3-Diaminopropane (0.1 mol)
- Carbon Disulfide (0.1 mol)

- Solvent: Ethanol (95%) or Water/Ethanol (1:1)
- Catalyst (Optional): 0.5 mol% Iodine () can accelerate elimination.

Step-by-Step Methodology:

- Setup: 250 mL round-bottom flask with a reflux condenser and a gas outlet trap (bubbled into bleach solution to neutralize evolved).
- Mixing: Dissolve the amine in ethanol. Add slowly at room temperature (exothermic).
- Reflux: Heat the mixture to reflux () for 6–8 hours.
 - Mechanism:[5][6][7][8] The initial dithiocarbamate salt decomposes, releasing and cyclizing.
- Monitoring: Reaction is complete when evolution ceases (lead acetate paper test at outlet stops turning black).
- Crystallization: Concentrate the solution by rotary evaporation to 50% volume. Cool to 4°C overnight.
- Purification: Recrystallize the crude solid from hot ethanol.

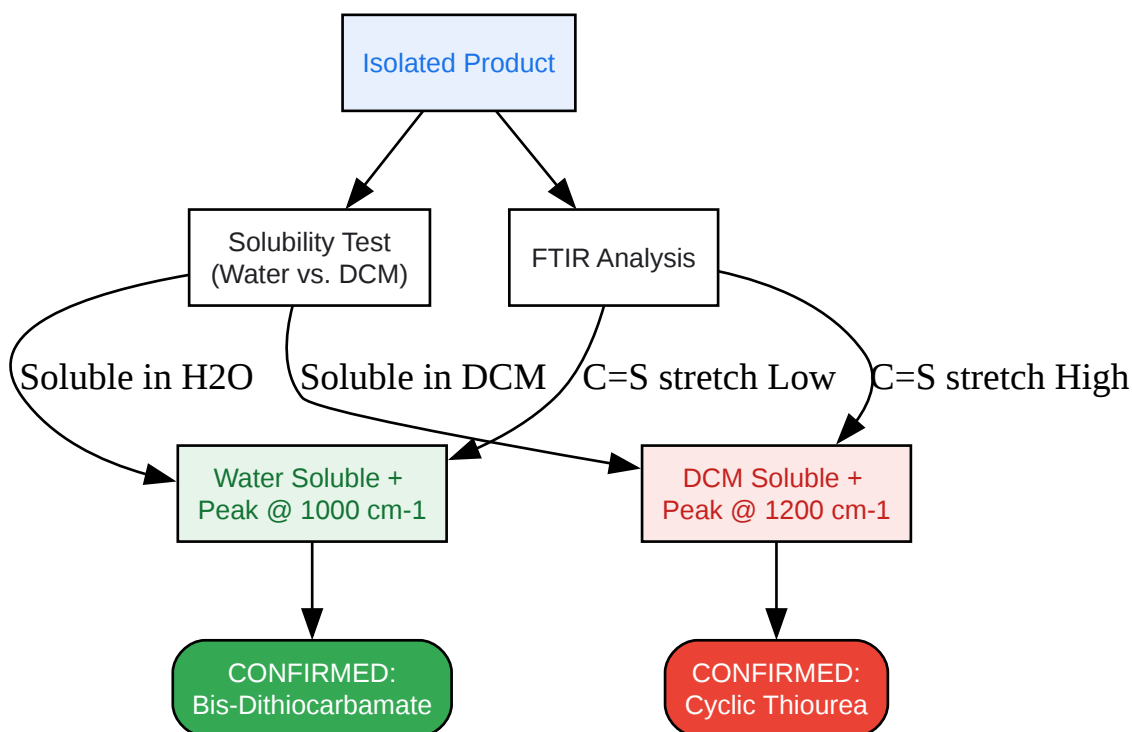
Analytical Validation

To validate the synthesis, compare the spectral fingerprints against these standard values.

Table 1: Spectroscopic Markers

Feature	Bis-Dithiocarbamate (Protocol A)	Cyclic Thiourea (Protocol B)	Mechanistic Significance
FTIR:	3200–3400 cm ⁻¹ (Broad, strong)	3100–3300 cm ⁻¹ (Sharp)	H-bonding network differences.
FTIR:	960–1000 cm ⁻¹ (Single bond character)	1100–1200 cm ⁻¹ (Double bond character)	Confirming thione formation vs. dithiocarbamate.
FTIR:	1450–1500 cm ⁻¹ (Thioureide band)	1500–1550 cm ⁻¹	Higher bond order in cyclic thiourea.[9]
¹ H NMR (-N)	3.5–3.8 ppm (Downfield shift)	3.2–3.4 ppm	Diagnostic of adjacent functional group.
Solubility	Water soluble (Ionic salt)	Organic soluble (Neutral molecule)	Quick phase test for product identity.

Visual Workflow for Validation (DOT)



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Figure 2: Rapid decision tree for product characterization.

Applications in Drug Development[10]

- **Metallo-Drugs:** The bis-dithiocarbamate ligand (Protocol A) is a "soft" donor ligand. It effectively chelates soft metals like

 ,

 , and

 . These complexes are currently investigated for:
 - Anticancer activity:[9][10] Inhibiting the proteasome pathway (similar to disulfiram).
 - Radiopharmaceuticals: Technetium-99m labeling using the

 coordination core.
- **Propineb Analogs:** Using 1,2-diaminopropane in Protocol A, followed by reaction with

 , yields Propineb analogs. While primarily fungicidal, these zinc-dithiocarbamate motifs are being repurposed as inhibitors of carbonic anhydrase.

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